

Performance of Saponified D2EHPA in Solvent Extraction: A Comparative Guide

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Compound of Interest

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This guide provides an objective comparison of the performance of saponified Di-(2-ethylhexyl) phosphoric acid (D2EHPA) in solvent extraction with its non-saponified counterpart and other alternatives. The information is supported by experimental data to aid in the selection of appropriate extraction systems for various applications, including metal recovery and purification processes relevant to pharmaceutical and other industries.

Executive Summary

Saponification of D2EHPA, an acidic extractant, involves its partial neutralization with a base, typically sodium hydroxide (NaOH). This pre-treatment significantly enhances its extraction efficiency, particularly for metals from acidic aqueous solutions. The primary advantage of using saponified D2EHPA is the prevention of a pH decrease in the aqueous phase during extraction, which allows for higher metal loading into the organic phase and can reduce the number of extraction stages required. This guide presents a detailed analysis of saponified D2EHPA's performance, offering a comparative assessment against non-saponified D2EHPA and other extractants like Cyanex 272.

Performance Comparison: Saponified D2EHPA vs. Alternatives

The following tables summarize the quantitative data from various studies, highlighting the key performance indicators of saponified D2EHPA in comparison to other extraction systems.

Table 1: Zinc (Zn) Extraction Performance

Parameter	Saponified D2EHPA	Non-Saponified D2EHPA	Reference
Extraction Efficiency	98.4%	77.94% (25% lower than saponified)	[1]
Optimal D2EHPA Conc.	20% (v/v)	20% (v/v)	[1]
Optimal Saponification	15%	N/A	[1]
Optimal pH	2	2.5	[1]
Contact Time	90 seconds	Not specified	[1]
Aqueous:Organic (A:O) Ratio	1:1	1:1	[1]
Theoretical Stages	1	3	[1]

Table 2: Manganese (Mn) Extraction Performance

Parameter	Saponified D2EHPA	Cyanex 272	Reference
Extraction Efficiency	98.7% (two stages)	Less effective than D2EHPA	[2][3]
Optimal Saponification	40% (1st stage), 20% (2nd stage)	N/A	[2]
Phase Ratio (O:A)	2.33	Not specified	[2]
Selectivity Order for Mn	D2EHPA > PC88A > Cyanex 272	[4]	

Table 3: Iron (Fe) Extraction Performance

Parameter	Saponified D2EHPA	Non-Saponified D2EHPA	Reference
Extraction Efficiency	>95% (single stage)	65.12%	[5]
Optimal Saponification	70%	N/A	[5]
Optimal D2EHPA Conc.	1 mol/L	1 mol/L	[5]
Initial pH	1.00	1.00	[5]
Contact Time	20 minutes	20 minutes	[5]
Stripping Efficiency	>85% (single stage with oxalic acid)	Not specified	[5]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to allow for replication and further investigation.

Saponification of D2EHPA

The saponification of the D2EHPA extractant is achieved by titrating it with a calculated amount of NaOH solution. The required mass of NaOH is determined based on the desired stoichiometric ratio for the specific degree of saponification. The mixture is then vigorously agitated for approximately 20 minutes to ensure complete reaction.[1]

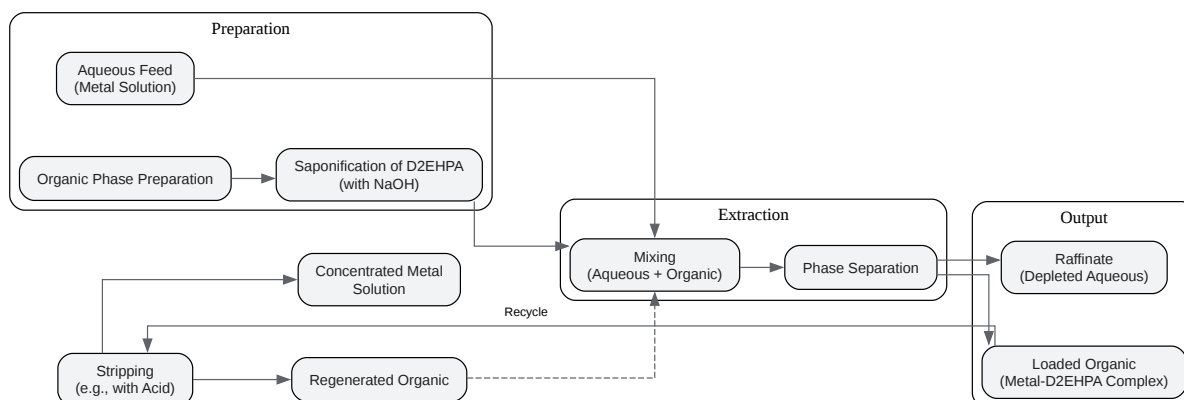
Batch Solvent Extraction Experiments

For batch solvent extraction tests, equal volumes of the aqueous phase (containing the metal to be extracted) and the organic phase (saponified D2EHPA diluted in a solvent like kerosene) are typically mixed in a beaker or separatory funnel.[1][5] The mixture is agitated using a magnetic stirrer or by shaking for a predetermined contact time at a controlled temperature.[1][5] After mixing, the phases are allowed to separate, and the metal concentration in the aqueous phase is analyzed to determine the extraction efficiency.

A typical organic phase composition consists of 20% (v/v) D2EHPA, 79% (v/v) kerosene as a diluent, and 1% (v/v) 1-decanol as a phase modifier.^[1]

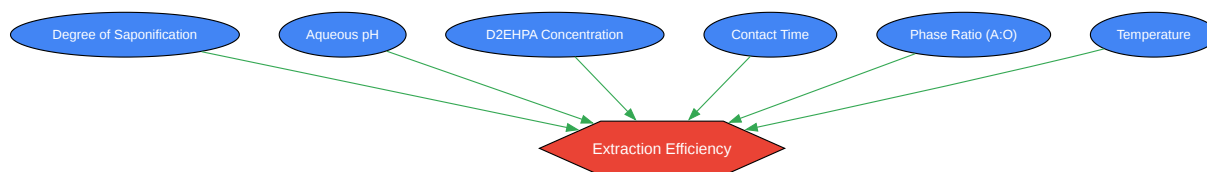
Visualizing the Process and Logic

The following diagrams illustrate the solvent extraction workflow and the logical relationship of key parameters influencing the extraction process.



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Caption: Workflow of a typical solvent extraction process using saponified D2EHPA.



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Caption: Key parameters influencing the efficiency of solvent extraction with saponified D2EHPA.

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